

Synthesis of 2,4-Dimethoxy-4'-hydroxybenzophenone: An Experimental Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dimethoxy-4'-hydroxybenzophenone
CAS No.: 41351-30-8
Cat. No.: B150991

[Get Quote](#)

This document provides a detailed experimental protocol for the synthesis of **2,4-dimethoxy-4'-hydroxybenzophenone**, a valuable intermediate in medicinal chemistry and materials science. The synthesis is achieved through a two-step process involving a Friedel-Crafts acylation followed by a selective demethylation.

Reaction Scheme

Step 1: Friedel-Crafts Acylation

 Step 1: Friedel-Crafts Acylation Reaction

Step 2: Selective Demethylation

 Step 2: Selective Demethylation Reaction

Data Presentation

The following table summarizes the quantitative data for the synthesis of **2,4-dimethoxy-4'-hydroxybenzophenone**.

Compound	Molecular Weight (g/mol)	Amount (mmol)	Mass (g)	Volume (mL)	Yield (%)	Melting Point (°C)
Step 1: Friedel-Crafts Acylation						
1,3-Dimethoxybenzene	138.16	50	6.91	6.3	-	-
4-Methoxybenzoyl chloride	170.59	50	8.53	-	-	-
Aluminum chloride (AlCl ₃)	133.34	60	8.00	-	-	-
2,4,4'-Trimethoxybenzophenone	272.29	-	-	-	~85-95	98-100
Step 2: Selective Demethylation						
2,4,4'-Trimethoxybenzophenone	272.29	40	10.89	-	-	-
Aluminum chloride (AlCl ₃)	133.34	120	16.00	-	-	-

2,4-Dimethoxy-4'-hydroxybenzophenone	258.27	-	-	-	~70-80	185-188
--------------------------------------	--------	---	---	---	--------	---------

Experimental Protocols

Step 1: Synthesis of 2,4,4'-Trimethoxybenzophenone via Friedel-Crafts Acylation

This procedure details the acylation of 1,3-dimethoxybenzene with 4-methoxybenzoyl chloride using aluminum chloride as a Lewis acid catalyst.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- 1,3-Dimethoxybenzene (50 mmol, 6.91 g)
- 4-Methoxybenzoyl chloride (50 mmol, 8.53 g)
- Anhydrous aluminum chloride (AlCl_3) (60 mmol, 8.00 g)
- Anhydrous dichloromethane (DCM, 150 mL)
- Hydrochloric acid (HCl), 1 M aqueous solution (100 mL)
- Saturated sodium bicarbonate (NaHCO_3) solution (50 mL)
- Brine (saturated NaCl solution) (50 mL)
- Anhydrous magnesium sulfate (MgSO_4)
- Methanol for recrystallization

Procedure:

- To a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride (60 mmol, 8.00 g) and anhydrous dichloromethane (100 mL).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add a solution of 4-methoxybenzoyl chloride (50 mmol, 8.53 g) in anhydrous dichloromethane (25 mL) to the stirred suspension over 15 minutes.
- To the resulting mixture, add a solution of 1,3-dimethoxybenzene (50 mmol, 6.91 g) in anhydrous dichloromethane (25 mL) dropwise over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing 100 mL of ice-cold 1 M HCl solution with vigorous stirring to quench the reaction.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers and wash sequentially with 1 M HCl (50 mL), saturated sodium bicarbonate solution (50 mL), and brine (50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude 2,4,4'-trimethoxybenzophenone by recrystallization from methanol to yield a crystalline solid.

Step 2: Selective Demethylation to 2,4-Dimethoxy-4'-hydroxybenzophenone

This protocol describes the selective demethylation of the 4'-methoxy group of 2,4,4'-trimethoxybenzophenone.

Materials:

- 2,4,4'-Trimethoxybenzophenone (40 mmol, 10.89 g)
- Anhydrous aluminum chloride (AlCl_3) (120 mmol, 16.00 g)
- Anhydrous toluene (200 mL)
- Hydrochloric acid (HCl), 2 M aqueous solution (150 mL)
- Ethyl acetate (for extraction)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethanol for recrystallization

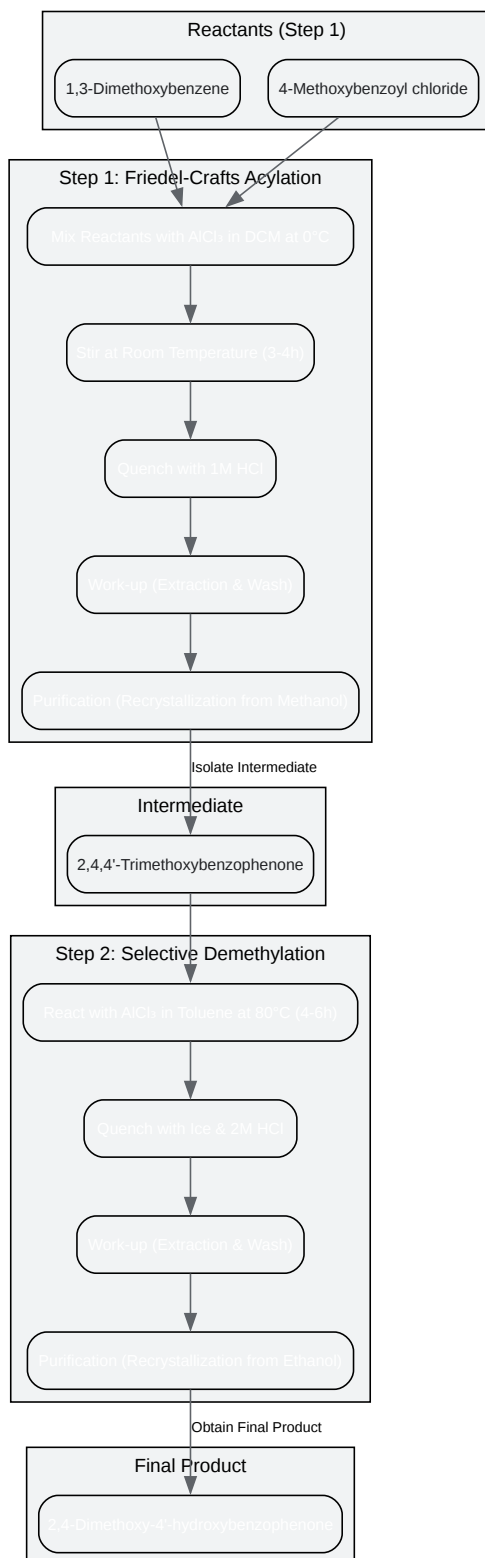
Procedure:

- In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser under a nitrogen atmosphere, suspend 2,4,4'-trimethoxybenzophenone (40 mmol, 10.89 g) in anhydrous toluene (200 mL).
- Carefully add anhydrous aluminum chloride (120 mmol, 16.00 g) in portions to the stirred suspension. The addition is exothermic.
- Heat the reaction mixture to 80 °C and maintain for 4-6 hours. Monitor the reaction progress by TLC.
- After the reaction is complete, cool the mixture to room temperature and then carefully pour it onto a mixture of crushed ice and 150 mL of 2 M HCl.

- Stir the mixture until all solids have dissolved. Transfer to a separatory funnel.
- Separate the layers and extract the aqueous phase with ethyl acetate (3 x 75 mL).
- Combine the organic extracts and wash with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.
- Purify the resulting crude solid by recrystallization from ethanol to afford pure **2,4-dimethoxy-4'-hydroxybenzophenone**.

Mandatory Visualization

Experimental Workflow for the Synthesis of 2,4-Dimethoxy-4'-hydroxybenzophenone

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **2,4-dimethoxy-4'-hydroxybenzophenone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Friedel–Crafts reaction - Wikipedia \[en.wikipedia.org\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. BJOC - Mechanochemical Friedel–Crafts acylations \[beilstein-journals.org\]](#)
- To cite this document: BenchChem. [Synthesis of 2,4-Dimethoxy-4'-hydroxybenzophenone: An Experimental Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150991/docs#synthesis-of-2-4-dimethoxy-4-hydroxybenzophenone-an-experimental-protocol\]](https://www.benchchem.com/product/b150991/docs#synthesis-of-2-4-dimethoxy-4-hydroxybenzophenone-an-experimental-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check